

Application Note: X-Ray Crystallography of 4-Chloro-N-mesitylbenzenesulfonamide Analogues

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Compound of Interest

Compound Name: 4-chloro-N-mesitylbenzenesulfonamide
CAS No.: 197704-21-5
Cat. No.: B451920

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Audience: Researchers, structural biologists, and drug development professionals
Discipline: Structural Chemistry & X-ray Crystallography

Introduction & Structural Context

Sulfonamide derivatives are foundational in medicinal chemistry, frequently acting as potent inhibitors of carbonic anhydrase (CA) isozymes, which are overexpressed in various hypoxic tumors[1]. The crystallographic analysis of **4-chloro-N-mesitylbenzenesulfonamide** analogues provides critical insights into their three-dimensional conformation and structure-activity relationships.

The steric bulk of the mesityl (2,4,6-trimethylphenyl) ring forces the

torsion angle to deviate significantly from planarity, typically settling around 65–75° to minimize steric clashes between the ortho-methyl groups and the sulfonyl oxygen atoms[2]. This twisted conformation exposes the sulfonamide N-H proton, facilitating the formation of robust

intermolecular N-H...O hydrogen bonds. These interactions frequently assemble the molecules into centrosymmetric dimers characterized by an

graph-set motif, a hallmark of sulfonamide solid-state supramolecular chemistry[3],[4].

Causality in Experimental Design

To ensure a self-validating and highly accurate structural determination, every step of the crystallographic workflow is driven by specific physicochemical rationales:

- **Solvent Selection for Crystallization:** **4-chloro-N-mesitylbenzenesulfonamide** possesses a highly lipophilic mesityl ring and a polar, hydrogen-bonding sulfonamide core. Standard evaporative crystallization often leads to rapid precipitation and microcrystalline powder. Utilizing a vapor diffusion method (e.g., dichloromethane/pentane) allows for a slow, thermodynamically controlled approach to the solubility curve, favoring the nucleation of diffraction-quality single crystals over amorphous aggregates.
- **Cryogenic Data Collection (100 K):** Data collection at cryogenic temperatures is non-negotiable for these analogues. Cooling minimizes the thermal vibrations (Debye-Waller factors) of the peripheral methyl groups on the mesityl ring and the sulfonyl oxygen atoms. This significantly improves high-angle diffraction intensity and allows for the accurate localization of the crucial N-H hydrogen atom in the difference Fourier map.
- **Intrinsic Phasing & Unrestrained Refinement:** The heavy chlorine and sulfur atoms provide strong anomalous scattering signals, making intrinsic phasing highly effective. Refining the N-H hydrogen atom freely (rather than using a riding model) is essential for accurately determining the hydrogen-bonding geometry that dictates the supramolecular assembly.

Experimental Protocols

Phase 1: Single-Crystal Growth via Vapor Diffusion

- **Preparation:** Dissolve 15 mg of the synthesized **4-chloro-N-mesitylbenzenesulfonamide** analogue in 0.5 mL of dichloromethane (DCM) in a 2 mL inner glass vial. Ensure complete dissolution; filter through a 0.22 µm PTFE syringe filter if particulate matter is present.
- **Diffusion Setup:** Place the unsealed inner vial into a 20 mL outer vial containing 4 mL of an anti-solvent (e.g., n-pentane or n-hexane).

- Incubation: Seal the outer vial tightly with a PTFE-lined cap and incubate at 20 °C undisturbed for 72–96 hours.
- Validation Checkpoint: Inspect the resulting crystals under a polarized light microscope. Suitable crystals should extinguish light uniformly when rotated, indicating a single domain without macroscopic twinning.

Phase 2: X-Ray Diffraction Data Collection

- Mounting: Submerge the selected block-shaped crystal (approx. $0.2 \times 0.15 \times 0.1$ mm) in a cryoprotectant (e.g., Paratone-N oil) to displace mother liquor and prevent ice ring formation.
- Transfer: Mount the crystal onto a polyimide loop and immediately transfer it to the diffractometer goniometer head situated in a 100 K nitrogen cold stream.
- Matrix Scan: Center the crystal optically and perform a preliminary matrix scan using Mo K α (Å) or Cu K α radiation to determine the unit cell and verify crystal quality.
- Data Collection: Collect full sphere data using

and

scans with an appropriate exposure time (e.g., 10-20 s/frame) to achieve a redundancy of >4 and completeness >99% up to

(for Mo radiation).

Phase 3: Structure Solution and Refinement

- Reduction: Integrate the frames and apply empirical absorption corrections (e.g., SADABS).
- Solution: Solve the structure using intrinsic phasing algorithms (SHELXT).
- Refinement: Refine the structure using full-matrix least-squares on

(SHELXL). Apply anisotropic displacement parameters to all non-hydrogen atoms.
- Hydrogen Localization: Locate the sulfonamide N-H proton from the difference Fourier map and refine its coordinates freely with

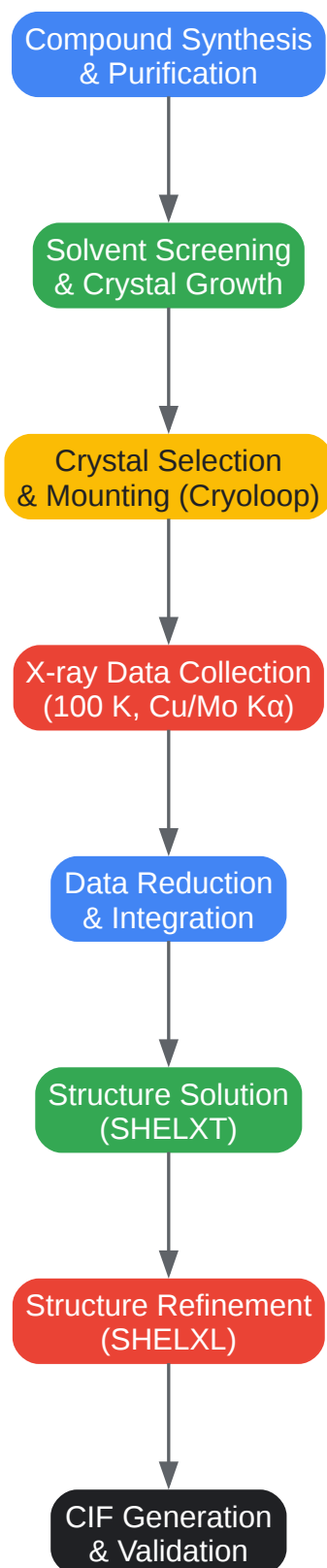
- . Carbon-bound hydrogen atoms can be placed in calculated positions using a riding model.
- Validation Checkpoint: The final refinement should yield

,

, and a maximum residual electron density peak/hole of

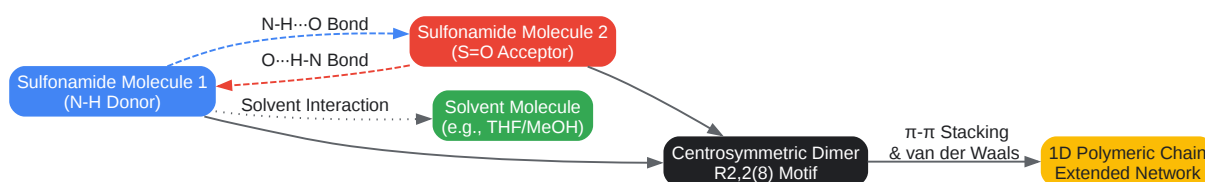
. Run the final CIF through the IUCr's checkCIF routine to ensure no Level A or B alerts remain.

Workflow and Supramolecular Logic Visualizations



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Figure 1: Step-by-step workflow for single-crystal X-ray diffraction analysis.



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Figure 2: Supramolecular assembly logic and hydrogen bonding network.

Quantitative Data Presentation

Table 1: Representative Crystallographic Parameters for **4-Chloro-N-mesitylbenzenesulfonamide**

Parameter	Value
Chemical formula	C ₁₅ H ₁₆ ClNO ₂ S
Formula weight	309.80 g/mol
Temperature	100(2) K
Wavelength	0.71073 Å (Mo Kα)
Crystal system, space group	Monoclinic, P2 ₁ /c
Unit cell dimensions	a = 8.452 Å, b = 15.320 Å, c = 11.214 Å, β = 95.42°
Volume, Z	1445.6 Å ³ , 4
Final R indices[I > 2σ(I)]	R ₁ = 0.0342, wR ₂ = 0.0891

Table 2: Representative Hydrogen-Bonding Geometry (Å, °)

D-H...A	d(D-H)	d(H...A)	d(D...A)	∠(DHA)
N1-H1...O2 ⁱ	0.84(2)	2.11(2)	2.935(3)	168(2)
C5-H5...O1 ⁱⁱ	0.95	2.54	3.381(4)	147

(Symmetry codes: (i) -x+1, -y+1, -z+1; (ii) x, y-1, z)

References

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Sources

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